

An In-Depth Technical Guide to the Physicochemical Properties of Sorbitan Trioleate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Sorbitan Trioleate*

CAS No.: 26266-58-0

Cat. No.: B1239160

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sorbitan trioleate, a non-ionic surfactant, is a triester of oleic acid and anhydrides of the sugar alcohol sorbitol.[1][2] It is widely utilized across the pharmaceutical, cosmetic, and food industries as a water-in-oil (W/O) emulsifier, stabilizer, and dispersing agent.[2][3][4] Its lipophilic nature, characterized by a low hydrophilic-lipophilic balance (HLB) value, makes it particularly suitable for formulations where the oil phase is continuous. In drug development, **sorbitan trioleate** is a key excipient in the formulation of topical preparations and parenteral emulsions, and it plays a crucial role in the development of advanced drug delivery systems such as self-emulsifying drug delivery systems (SEDDS).

This technical guide provides a comprehensive overview of the physicochemical properties of **sorbitan trioleate**, with a particular focus on the influence of temperature. Understanding these properties is critical for formulation scientists and researchers to predict and control the stability, performance, and bioavailability of their formulations.

General Physicochemical Properties

Sorbitan trioleate is a viscous, oily liquid at room temperature, with a color ranging from pale yellow to amber. It is practically insoluble in water and ethanol but soluble in mineral and vegetable oils.

Property	Value	References
Synonyms	Span® 85, Arlacel 85	
CAS Number	26266-58-0	
Molecular Formula	C60H108O8	
Molecular Weight	957.49 g/mol	
Appearance	Pale yellow to amber viscous, oily liquid	
HLB Value	~1.8	
Solubility	Insoluble in water; Soluble in mineral and vegetable oils	
Melting Point	Approximately -23 °C	
Flash Point	> 230 °F (> 110 °C)	
Storage	Store in a cool, dry place in tightly sealed containers, away from heat and light.	

Temperature-Dependent Physicochemical Properties

While extensive temperature-dependent data for pure **sorbitan trioleate** is not readily available in the public domain, the following sections summarize the known values at specific temperatures and discuss the expected trends based on the behavior of similar non-ionic surfactants.

Viscosity

Viscosity is a critical parameter for the formulation of emulsions, as it affects droplet coalescence and creaming. The viscosity of **sorbitan trioleate**, like most liquids, is expected to decrease with an increase in temperature.

Temperature (°C)	Approximate Viscosity (cps)	References
25	210	

Note: The viscosity of **sorbitan trioleate** can be influenced by the presence of impurities and its specific composition.

Density

The density of **sorbitan trioleate** also varies with temperature, generally decreasing as the temperature rises.

Temperature (°C)	Density (g/mL)	References
20	0.94	
25	0.956	

Surface Tension

Sorbitan trioleate is a surfactant and thus significantly reduces the surface tension of oils and the interfacial tension between oil and water phases. The surface tension of surfactant solutions generally decreases with increasing temperature.

Quantitative data for the surface tension of pure **sorbitan trioleate** at different temperatures is not readily available in published literature.

Thermal Stability

Thermal analysis techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to evaluate the thermal stability of substances. TGA

measures the change in mass of a sample as a function of temperature, indicating the onset of thermal degradation. DSC measures the heat flow into or out of a sample as it is heated or cooled, revealing thermal transitions such as melting and crystallization.

Specific TGA and DSC thermograms for **sorbitan trioleate** are not widely published. However, the flash point of $>110^{\circ}\text{C}$ suggests a reasonable degree of thermal stability for many pharmaceutical and industrial applications.

Experimental Protocols

The following sections provide detailed methodologies for the determination of key physicochemical properties of **sorbitan trioleate**.

Viscosity Measurement

The viscosity of viscous liquids like **sorbitan trioleate** can be determined using a rotational viscometer.

Apparatus:

- Rotational viscometer with a set of spindles
- Temperature-controlled water bath or sample chamber
- Beaker or appropriate sample container

Procedure:

- **Instrument Setup:** Calibrate the viscometer according to the manufacturer's instructions. Select a spindle and rotational speed appropriate for the expected viscosity of **sorbitan trioleate**.
- **Sample Preparation:** Place a sufficient volume of **sorbitan trioleate** in a beaker to ensure the spindle is immersed to the specified mark.
- **Temperature Equilibration:** Place the beaker in the temperature-controlled bath and allow the sample to reach the desired temperature. Monitor the temperature with a calibrated thermometer.

- **Measurement:** Immerse the selected spindle into the sample, ensuring there are no air bubbles trapped on the spindle surface. Start the viscometer at the chosen speed and allow the reading to stabilize.
- **Data Recording:** Record the viscosity reading in centipoise (cP) or milliPascal-seconds (mPa·s).
- **Repeatability:** Repeat the measurement at different rotational speeds to assess for any shear-thinning or shear-thickening behavior.
- **Temperature Variation:** Repeat the entire procedure at different temperatures to determine the viscosity-temperature profile.

Density Measurement

The density of viscous liquids can be accurately measured using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (e.g., Bingham pycnometer) of a known volume
- Analytical balance
- Temperature-controlled water bath
- Thermometer

Procedure:

- **Pycnometer Calibration:** Clean and dry the pycnometer thoroughly. Determine and record its empty weight. Fill the pycnometer with a reference liquid of known density (e.g., distilled water) at a specific temperature, and weigh it to determine the exact volume of the pycnometer.
- **Sample Preparation:** Ensure the **sorbitan trioleate** sample is free of air bubbles.

- **Measurement:** Fill the calibrated pycnometer with the **sorbitan trioleate** sample. Place the filled pycnometer in the temperature-controlled water bath until the desired temperature is reached and the liquid level is stable.
- **Weighing:** Remove the pycnometer from the bath, carefully wipe it dry, and weigh it on the analytical balance.
- **Calculation:** Calculate the density of the **sorbitan trioleate** using the formula: $\text{Density} = (\text{Mass of sorbitan trioleate}) / (\text{Volume of pycnometer})$
- **Temperature Variation:** Repeat the measurements at various temperatures to obtain the density as a function of temperature.

Surface Tension Measurement (Du Noüy Ring Method)

The Du Noüy ring method is a classic technique for measuring the surface and interfacial tension of liquids.

Apparatus:

- Tensiometer with a platinum-iridium Du Noüy ring
- Sample vessel (e.g., a watch glass or beaker)
- Temperature control unit

Procedure:

- **Ring Cleaning:** Thoroughly clean the platinum-iridium ring by rinsing with a suitable solvent (e.g., ethanol or acetone) and then flaming it to red heat in a gas flame to remove any organic residues. Allow the ring to cool completely.
- **Instrument Calibration:** Calibrate the tensiometer according to the manufacturer's guidelines, often using a certified weight.
- **Sample Preparation:** Place the **sorbitan trioleate** solution in the sample vessel. For interfacial tension measurements, the second liquid phase is carefully layered on top.

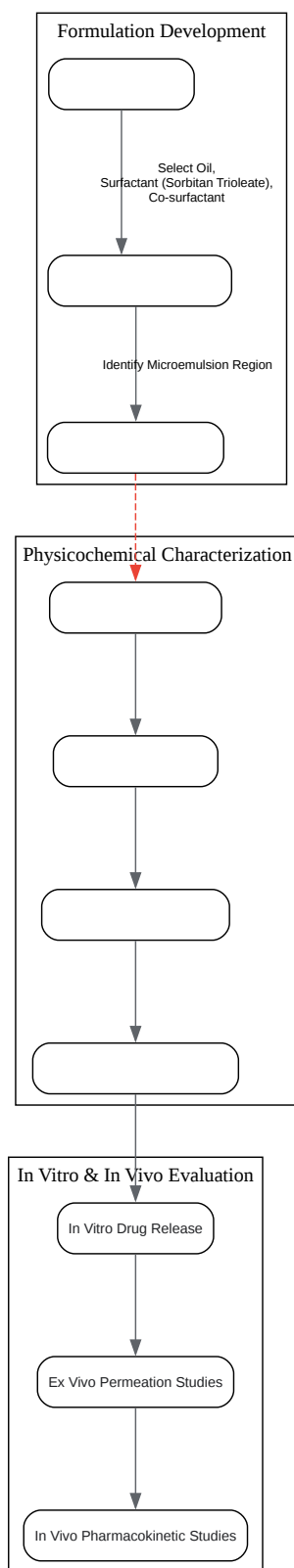
- Measurement:
 - Immerse the ring into the liquid.
 - Slowly raise the ring towards the surface.
 - As the ring passes through the interface, a liquid lamella is formed.
 - The force required to pull the ring through the interface is measured. The maximum force just before the lamella breaks is recorded.
- Calculation: The surface tension is calculated from the maximum force, the circumference of the ring, and a correction factor that accounts for the shape of the meniscus. Modern tensiometers often perform this calculation automatically.
- Temperature Control: For temperature-dependent measurements, the sample vessel should be placed in a jacketed container connected to a circulating water bath to maintain the desired temperature.

Application in Drug Delivery: Self-Emulsifying Drug Delivery Systems (SEDDS)

Sorbitan trioleate is a valuable excipient in the formulation of SEDDS, which are isotropic mixtures of oils, surfactants, and co-surfactants that spontaneously form fine oil-in-water emulsions upon gentle agitation in an aqueous medium, such as the gastrointestinal fluids. These systems are designed to improve the oral bioavailability of poorly water-soluble drugs.

Experimental Workflow for SEDDS Formulation and Characterization

The following diagram illustrates a typical experimental workflow for the development and evaluation of a **sorbitan trioleate**-based SEDDS.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physicochemical Properties of Sorbitan Trioleate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1239160/docs#an-in-depth-technical-guide-to-the-physicochemical-properties-of-sorbitan-trioleate>]

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